

Technical Guide: Molecular Weight of (3-bromothiophen-2-yl)methanol

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Compound of Interest

Compound Name: (3-Bromothiophen-2-YL)methanol

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For: Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the molecular weight of the compound **(3-bromothiophen-2-yl)methanol**.

Chemical Identity

(3-bromothiophen-2-yl)methanol is a substituted thiophene derivative. Its structure consists of a thiophene ring brominated at the 3-position and a hydroxymethyl group at the 2-position.

Molecular Formula and Weight

The molecular formula for **(3-bromothiophen-2-yl)methanol** is C₅H₅BrOS.^[1] The molecular weight is a critical parameter in experimental and theoretical chemistry, determined by the sum of the atomic weights of its constituent atoms.

The following table summarizes the atomic weights of the elements in **(3-bromothiophen-2-yl)methanol** and the calculation of its total molecular weight.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	5	12.011[2][3][4][5]	60.055
Hydrogen	H	5	1.008[6][7][8][9][10]	5.040
Bromine	Br	1	79.904[11][12][13][14]	79.904
Oxygen	O	1	15.999[15][16][17][18][19]	15.999
Sulfur	S	1	32.066[20][21][22][23][24]	32.066
Total		193.064		

Based on the sum of the standard atomic weights of its constituent elements, the calculated molecular weight of **(3-bromothiophen-2-yl)methanol** is approximately 193.06 g/mol .[1][25]

Experimental Protocols

This document serves to provide the molecular weight of **(3-bromothiophen-2-yl)methanol**, which is a calculated value based on standard atomic weights. Therefore, experimental protocols for its determination (e.g., via mass spectrometry) are not described herein.

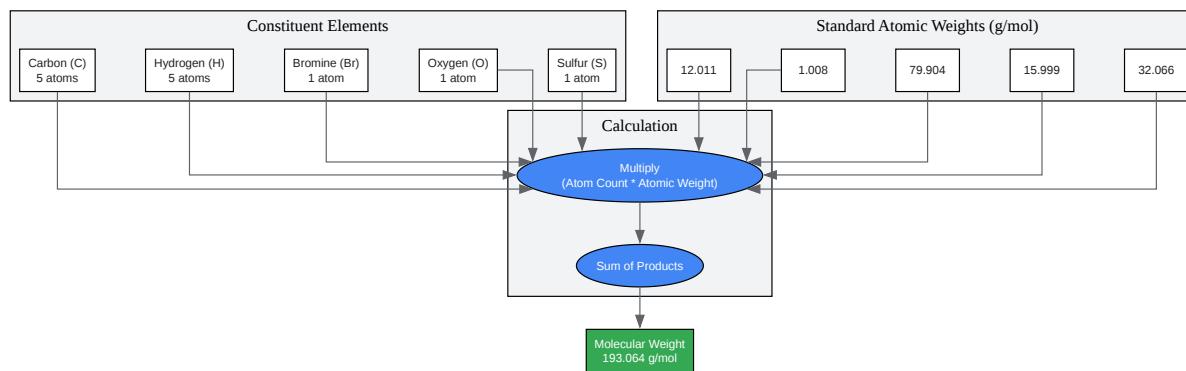
Signaling Pathways

Information regarding the biological activity or associated signaling pathways of **(3-bromothiophen-2-yl)methanol** is outside the scope of this technical guide on its molecular weight.

Mandatory Visualizations

The diagram below illustrates the logical workflow for calculating the molecular weight of **(3-bromothiophen-2-yl)methanol** from its molecular formula and the atomic weights of its

constituent elements.



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Caption: Molecular weight calculation workflow.

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